

(Rac)-NNC 55-0396 solution stability and storage

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Compound of Interest

Compound Name: (Rac)-NNC 55-0396

Cat. No.: B8082289

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This guide provides researchers, scientists, and drug development professionals with essential information on the solution stability, storage, and handling of **(Rac)-NNC 55-0396**, a selective T-type calcium channel blocker.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **(Rac)-NNC 55-0396**?

The optimal storage for solid **(Rac)-NNC 55-0396** is at -20°C, kept in a sealed container away from moisture.^{[1][2][3]} Some suppliers also indicate that storage at 2-8°C or room temperature in a desiccated state is acceptable.^{[4][5]} For long-term storage, -20°C is recommended, where the compound has been shown to be stable for at least four years.^[3]

Q2: What is the best way to prepare and store stock solutions?

To prepare a stock solution, use a high-quality, anhydrous solvent such as newly opened DMSO.^{[1][6]} Sonication or gentle heating can be used to aid dissolution if necessary.^[6]

Once prepared, it is critical to aliquot the stock solution into single-use volumes and store them frozen. This practice prevents product inactivation that can result from repeated freeze-thaw cycles.^[1] For in-vivo experiments, it is recommended to prepare fresh working solutions on the day of use.^[6]

Q3: My **(Rac)-NNC 55-0396** solution has precipitated. What should I do?

Precipitation can occur, especially when diluting a concentrated stock solution into an aqueous buffer. If you encounter precipitation during initial preparation, gentle heating and/or sonication may help to redissolve the compound.[6] If precipitation occurs after storage, it may indicate that the storage temperature is too high or that the solution has exceeded its stability period.

Q4: There appears to be conflicting information regarding the stability of stock solutions. What is the consensus?

Different suppliers provide varying stability data. A conservative approach is always recommended. While some datasheets state that DMSO stock solutions are stable for up to 6 months at -80°C or 1 month at -20°C[1][6], others caution that solutions are generally unstable and should be prepared fresh.[7]

Recommendation: For sensitive or long-term experiments, preparing fresh solutions is the safest practice. If storing stock solutions, limit storage to no more than one month at -20°C or six months at -80°C, and always perform a quality control check if you suspect degradation.[1][6]

Q5: What solvents can I use and what are the typical solubilities?

(Rac)-NNC 55-0396 is soluble in several organic solvents and water.[3][6] It's important to note that using hygroscopic solvents like DMSO that have been opened for a while can negatively impact solubility.[1][6]

Table 1: Solubility Data

Solvent	Reported Solubility	Citations
DMSO	≥ 100 mg/mL (177.13 mM)	[6]
Water	≥ 50 mg/mL (88.56 mM)	[6]
Ethanol	30 mg/mL	[3]
DMF	30 mg/mL	[3]
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL	[3]

Q6: What is the primary mechanism of action for **(Rac)-NNC 55-0396**?

(Rac)-NNC 55-0396 is a highly selective blocker of T-type calcium channels, with a notable selectivity for the Cav3.1 subtype (IC₅₀ of 6.8 μM).^{[6][7]} It exhibits minimal effect on high voltage-activated (HVA) calcium channels at concentrations up to 100 μM.^{[3][8]} Additionally, it has been shown to suppress angiogenesis by inhibiting the HIF-1α signaling pathway.^[9]

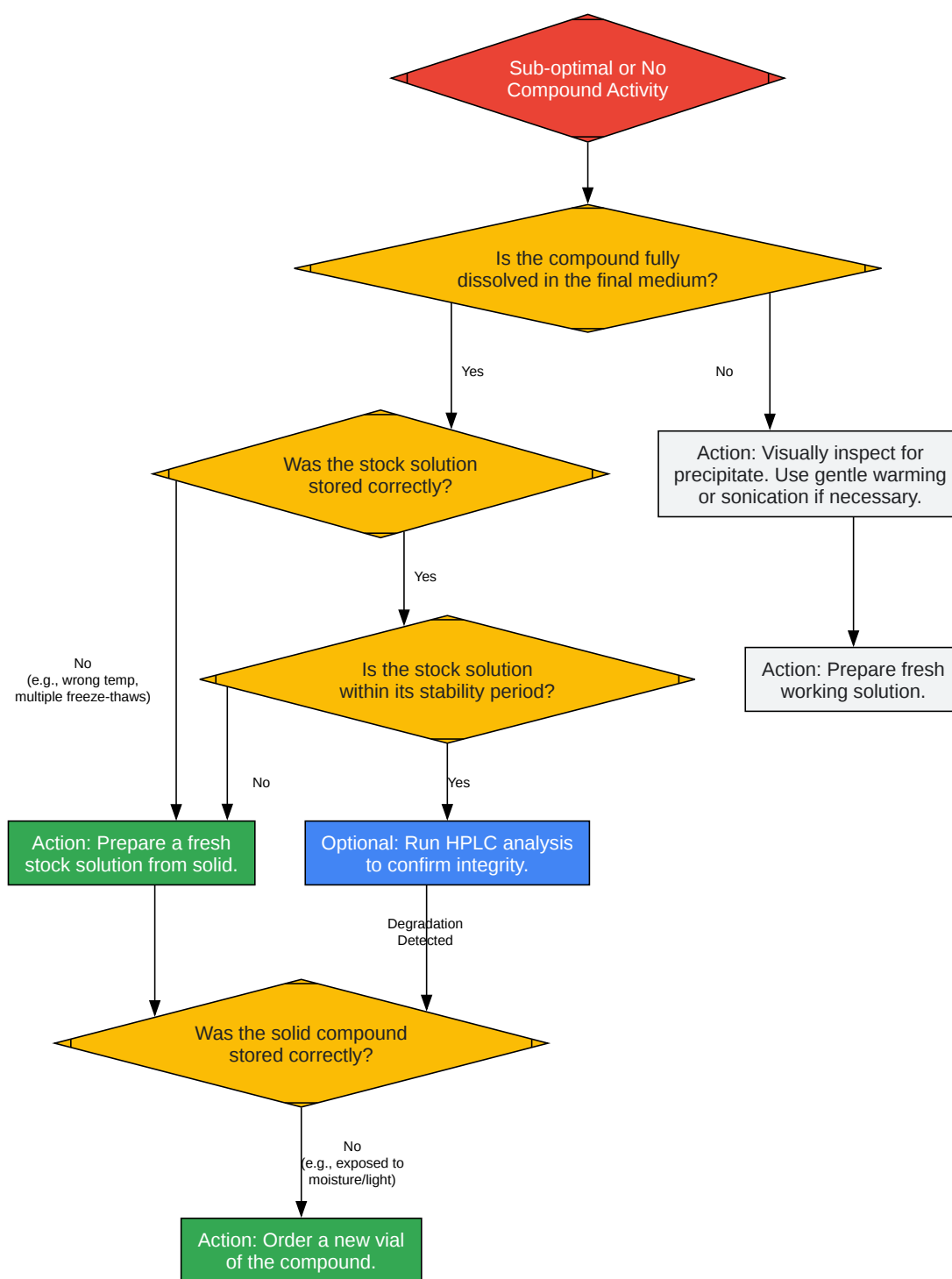
Storage and Stability Summary

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Special Conditions	Citations
Solid	-20°C	≥ 4 years	Sealed, away from moisture	[1][3]
2-8°C	Short-term	Desiccated	[4][5]	
Stock Solution	-80°C	Up to 6 months	Aliquoted, sealed, away from moisture	[1][6]
-20°C	Up to 1 month	Aliquoted, sealed, away from moisture	[1][6]	

Troubleshooting Guide

Unexpected experimental results can often be traced back to compound stability and handling. This guide provides a logical workflow to identify potential issues.

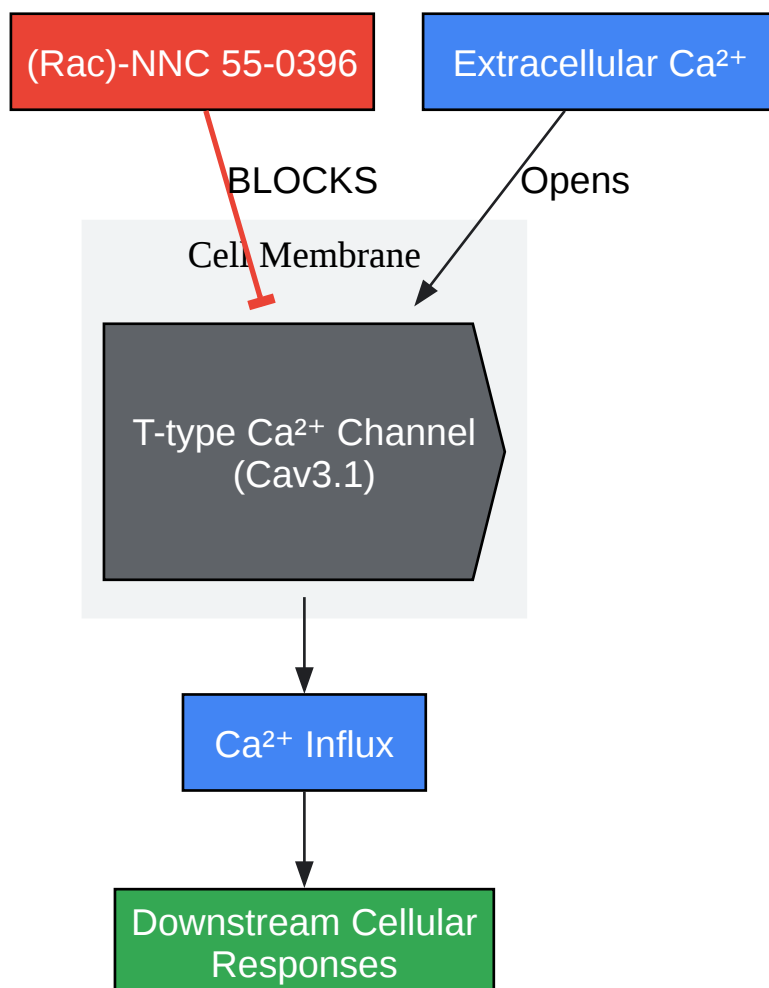


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Caption: Troubleshooting workflow for investigating sub-optimal compound activity.

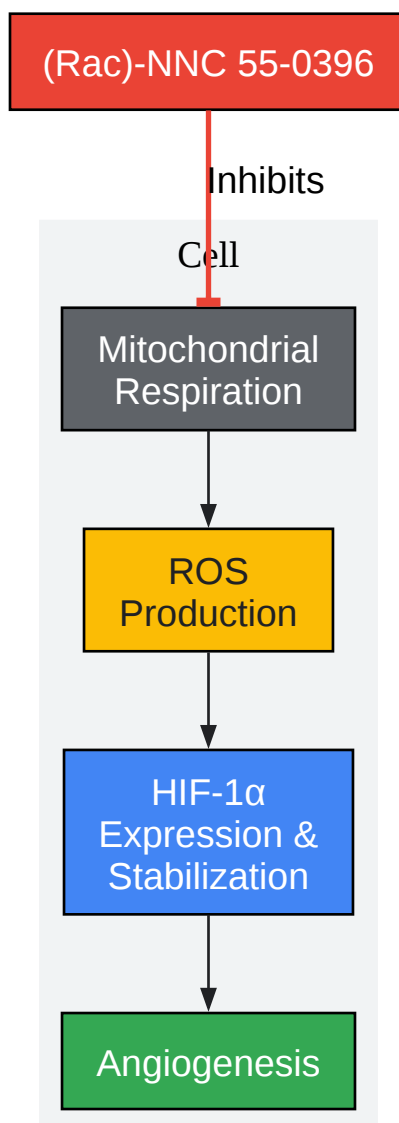
Signaling Pathways

(Rac)-NNC 55-0396 has two well-documented mechanisms of action that can be visualized as follows.



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Caption: Mechanism of **(Rac)-NNC 55-0396** as a T-type calcium channel blocker.



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Caption: Anti-angiogenic activity of **(Rac)-NNC 55-0396** via HIF-1 α inhibition.[9]

Experimental Protocols

Protocol: Assessing Solution Stability by HPLC

This protocol provides a general framework for assessing the stability of **(Rac)-NNC 55-0396** in a specific solvent or buffer over time.

Objective: To quantify the percentage of intact **(Rac)-NNC 55-0396** remaining in a solution after storage under defined conditions.

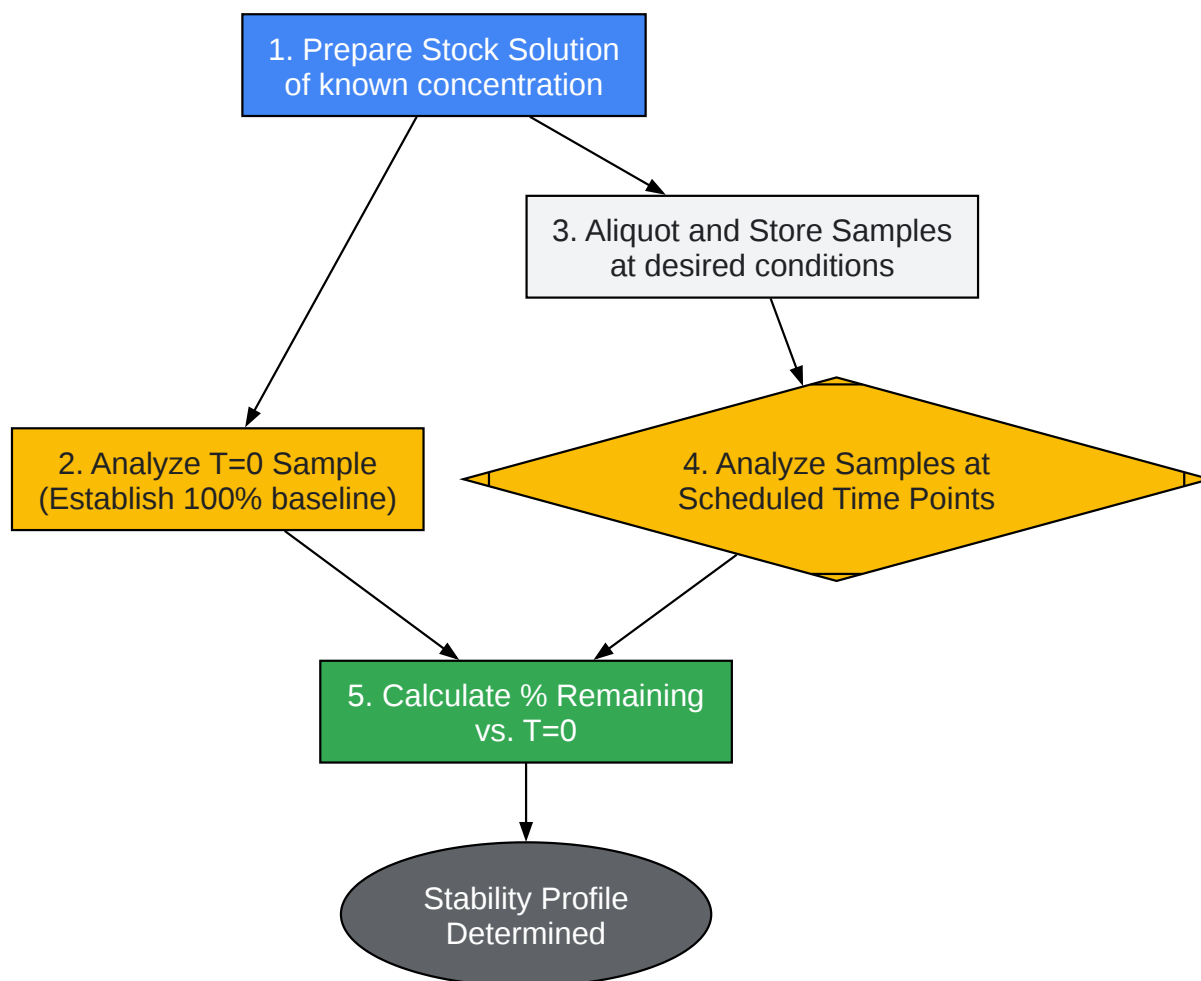
Materials:

- **(Rac)-NNC 55-0396** solid
- HPLC-grade solvent (e.g., DMSO, water)
- HPLC system with UV detector
- Appropriate HPLC column (e.g., C18)
- HPLC-grade mobile phase solvents (e.g., acetonitrile, water with formic acid or TFA)
- Autosampler vials

Methodology:

- Preparation of T=0 Sample:
 - Accurately weigh and dissolve **(Rac)-NNC 55-0396** in the desired solvent to create a stock solution of known concentration (e.g., 10 mM).
 - Immediately dilute a small aliquot of this fresh stock solution with mobile phase to a suitable concentration for HPLC analysis (e.g., 10-50 μ M).
 - Inject this sample into the HPLC system. This serves as your 100% integrity, time-zero reference. Record the peak area of the parent compound.
- Sample Storage:
 - Aliquot the remaining stock solution into several sealed vials.
 - Store these vials under the desired test conditions (e.g., -80°C, -20°C, 4°C, room temperature). Protect from light if the compound is light-sensitive.
- Time-Point Analysis:
 - At each scheduled time point (e.g., 24h, 48h, 1 week, 1 month), remove one vial from storage.

- Allow the vial to come to room temperature before opening.
- Prepare a sample for HPLC analysis by diluting it in the same manner as the T=0 sample.
- Inject the sample and record the peak area of the parent compound. Note any new peaks that may indicate degradation products.
- Data Analysis:
 - Calculate the percentage of **(Rac)-NNC 55-0396** remaining at each time point using the following formula: $\% \text{ Remaining} = (\text{Peak Area at Time}_X / \text{Peak Area at Time}_0) * 100$
 - Plot the % Remaining against time to visualize the degradation curve.



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